

An In-depth Technical Guide to the Physical Properties of Ferronickel Alloys

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Compound of Interest				
Compound Name:	Ferronickel			
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Introduction: **Ferronickel** (FeNi) is a ferroalloy comprised primarily of iron and nickel, representing a critical material in the production of austenitic stainless steels and nickel alloy steels. The ratio of nickel to iron in these alloys can be tailored to achieve a wide range of physical, magnetic, and mechanical properties, making them indispensable in fields from electronics and aerospace to chemical processing. This technical guide provides a comprehensive overview of the core physical properties of **ferronickel** alloys, detailed experimental protocols for their measurement, and visualizations of key relationships and workflows for researchers, scientists, and professionals in drug development who may utilize these materials in specialized equipment.

Physical and Mechanical Properties

The fundamental physical and mechanical characteristics of **ferronickel** alloys are highly dependent on the nickel content. Properties such as density, melting point, thermal expansion, and mechanical strength can be precisely controlled by adjusting the alloy's composition.

Density and Thermal Properties

The density of **ferronickel** increases with higher nickel content. The melting point varies, generally falling within the 1430-1500°C range for common grades.[1][2]

Table 1: General Physical Properties of Select Ferronickel Alloys



Property	FeNi 25	FeNi 36 (Invar)	FeNi 50	FeNi 55	Unit	Source(s)
Density	~8.1	8.1	8.3	~8.4	g/cm³	[2][3]
Melting Point	1450-1480	~1425	1427	1430-1460	°C	[2][4]
Boiling Point	~2900	-	-	-	°C	[1]

| Curie Point | - | 230 | - | - | °C |[3] |

One of the most remarkable characteristics of the Fe-Ni system is the "Invar effect," where alloys with approximately 36% nickel (FeNi36 or Invar) exhibit an extremely low coefficient of thermal expansion (CTE) over a wide temperature range.[3][5] This property is critical for applications requiring high dimensional stability, such as in precision instruments and aerospace components.[6] As the nickel content deviates from this percentage, the CTE increases.[5]

Table 2: Coefficient of Thermal Expansion (CTE) for Select Fe-Ni Alloys

Alloy Composition	Mean CTE (20- 100°C)	Unit	Source(s)
FeNi 36 (Invar)	< 1.3	x 10 ^{−6} /°C	[3]

| FeNi 50 | ~9.9 | x 10⁻⁶ /°C |[4] |

Mechanical Properties

Ferronickel alloys are known for their good ductility and toughness.[7] Mechanical properties such as tensile strength, yield strength, and hardness can be significantly altered by both composition and heat treatment. For instance, a 50% Nickel-Iron alloy in its annealed state demonstrates a tensile strength of 551 MPa and a yield strength of 276 MPa.[4] Certain complex **ferronickel** alloys containing 19-25% Ni can achieve very high hardness and yield strength.



Table 3: Mechanical Properties of Select Ferronickel Alloys (Annealed Condition)

Property	FeNi (19-25% Ni, complex)	FeNi 50	Unit	Source(s)
Ultimate Tensile Strength	-	551	МРа	[4]
Yield Strength (0.2% offset)	1350 - 1420	276	МРа	[4]
Elongation	-	35	%	[4]
Vickers Hardness	620 - 650	-	HV	

| Rockwell B Hardness| - | 83 | - |[4] |

Magnetic and Electrical Properties

The Fe-Ni alloy system is the foundation for many of the most versatile soft magnetic materials. [8] Key magnetic properties like permeability, saturation magnetization, and coercivity are strongly dependent on the nickel concentration.[9]

Magnetic Properties

Generally, alloys with high nickel content (~78% Ni), known as Permalloys, exhibit the highest initial permeability, making them ideal for applications requiring sensitive magnetic response.[9] Alloys with around 50% Ni (Hipernik) are valued for their high saturation magnetization.[9] Coercivity, the resistance to demagnetization, is typically low for these soft magnetic alloys.

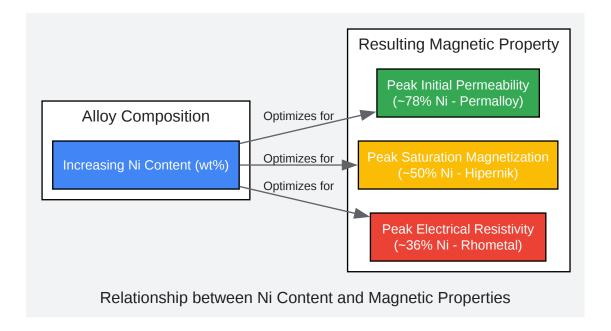
Table 4: Typical Magnetic Properties of Commercial Fe-Ni Alloys



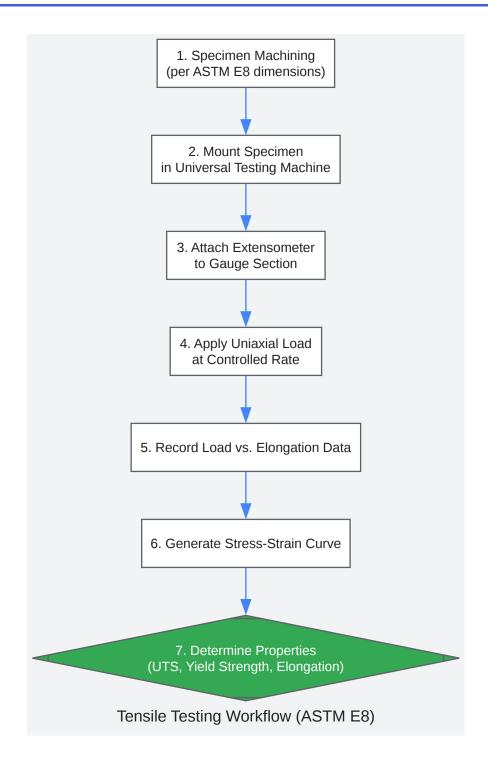
Property	Rhometal (~36% Ni)	Hipernik (~50% Ni)	Permalloy (~78% Ni)	Unit	Source(s)
Initial Permeability	Low	Moderate	> 90,000	(relative)	[9]
Saturation Magnetizatio n	Moderate	High (~1.6 T)	Moderate (~1.0 T)	Tesla (T)	[9]
Coercivity (Hc)	Low	Low	Very Low	A/m	[9]

| Electrical Resistivity | High | Moderate | Low | $\mu\Omega$ ·cm |[9] |

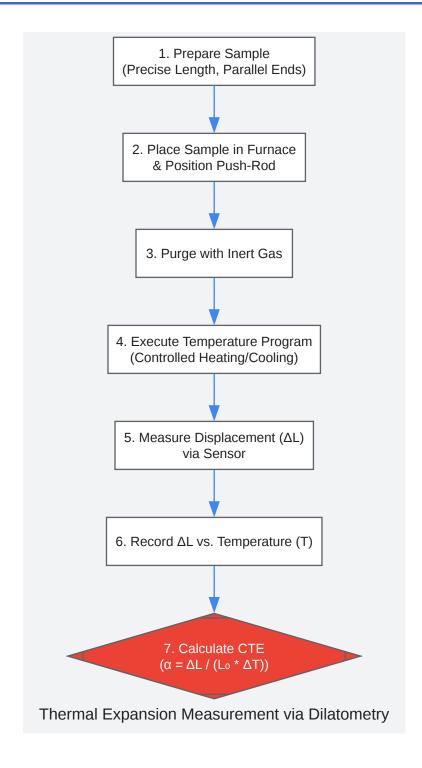




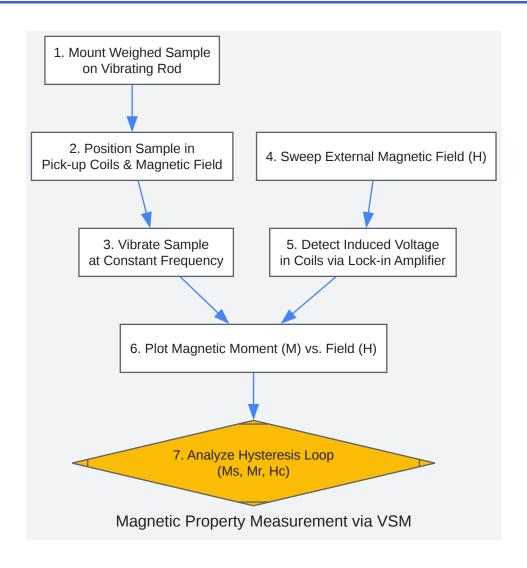




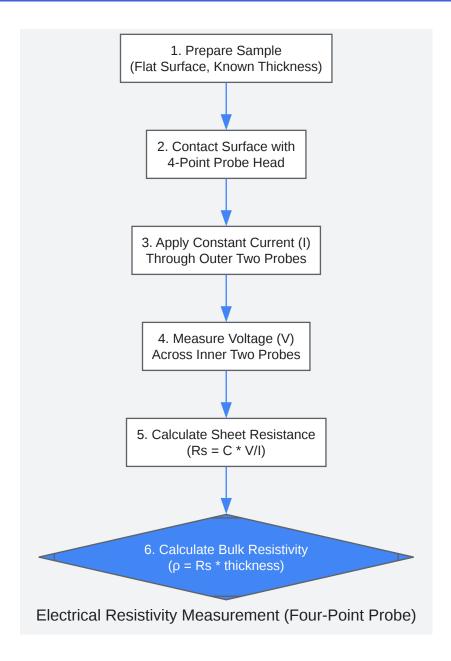












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